

An In-depth Technical Guide on the Radiopaque Properties of Iodomethanesulfonic Acid

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Compound of Interest

Compound Name: *Methiodal*

Cat. No.: *B089705*

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Introduction

Iodomethanesulfonic acid, and more specifically its sodium salt (marketed historically as **Methiodal**, Abrodil, and Skiodan), represents one of the earliest forays into water-soluble iodinated radiocontrast agents.^{[1][2]} Introduced in the 1930s, these agents were instrumental in the development of diagnostic imaging techniques such as intravenous pyelography and myelography.^[1] Chemically, iodomethanesulfonic acid is a simple organoiodine compound, and its utility as a contrast agent is derived from the high atomic number of iodine, which allows for significant attenuation of X-rays.^[3]

This technical guide provides a comprehensive overview of the known properties of iodomethanesulfonic acid as a radiopaque agent. Due to its status as an obsolete first-generation contrast medium, specific quantitative data on its radiopaque properties are scarce in modern literature. Therefore, this guide also presents comparative data for other iodinated agents and generalized experimental protocols to provide a thorough context for researchers.

Chemical and Physical Properties

Iodomethanesulfonic acid is a water-soluble compound whose radiopacity is conferred by its iodine content.^[1] The sodium salt, **Methiodal**, was the form used clinically.^{[1][4]}

Property	Value	Source
Chemical Formula	CH ₃ IO ₃ S	PubChem
IUPAC Name	Iodomethanesulfonic acid	PubChem
Molar Mass	222.00 g/mol	PubChem
Sodium Salt Formula	CH ₂ INaO ₃ S	Wikipedia ^[4]
Sodium Salt Molar Mass	243.98 g/mol	Wikipedia ^[4]
Historical Trade Names	Methiodal, Abrodil, Skiodan, Conturex, Kontrast U	Wikipedia ^{[1][4]}
Clinical Use	Myelography, Urography	Wikipedia ^[4]
Status	Obsolete	Wikipedia ^[4]

Radiopaque Properties: A Comparative Overview

The radiopacity of an iodinated contrast agent is directly related to its iodine concentration.^[3] ^[5] While specific Hounsfield Unit (HU) measurements for iodomethanesulfonic acid are not readily available in the reviewed literature, a comparative analysis with other agents can provide an estimate of its efficacy. The radiodensity of iodinated contrast is generally in the range of 25–30 Hounsfield units (HU) per milligram of iodine per milliliter at a tube voltage of 100–120 kVp.

Below is a table comparing the radiopacity of various iodinated contrast agents. This illustrates the range of X-ray attenuation achieved with different molecular structures and iodine concentrations.

Contrast Agent	Iodine Concentration (mg/mL)	Mean Radiopacity (HU) at 100% Concentration	Agent Type
Isovue 370	370	>1800	Non-ionic Monomer
Visipaque 320	320	~1600	Non-ionic Dimer (Iso-osmolar)
Omnipaque 300	300	~1600	Non-ionic Monomer
Isovue 300	300	~1500	Non-ionic Monomer

Note: Data is illustrative and sourced from a comparative study. Absolute HU values can vary based on imaging parameters.

Given that **Methiodal** is a simple, ionic, monomeric agent, its radiopacity for a given iodine concentration would be expected to follow the general principles of X-ray attenuation but likely with higher osmolality and toxicity compared to modern non-ionic agents.[6]

Experimental Protocols

General Methodology for Measuring Radiopacity of a Water-Soluble Contrast Agent

The following is a generalized experimental protocol for determining the radiopacity of a water-soluble iodinated contrast agent, such as iodomethanesulfonic acid. This protocol is based on standard in vitro methods.

- Preparation of Phantoms:
 - A series of dilutions of the contrast agent in saline or water are prepared to achieve a range of iodine concentrations.
 - These solutions are then placed in standardized containers, such as test tubes or wells in a phantom, alongside a control (e.g., saline or water).[7]

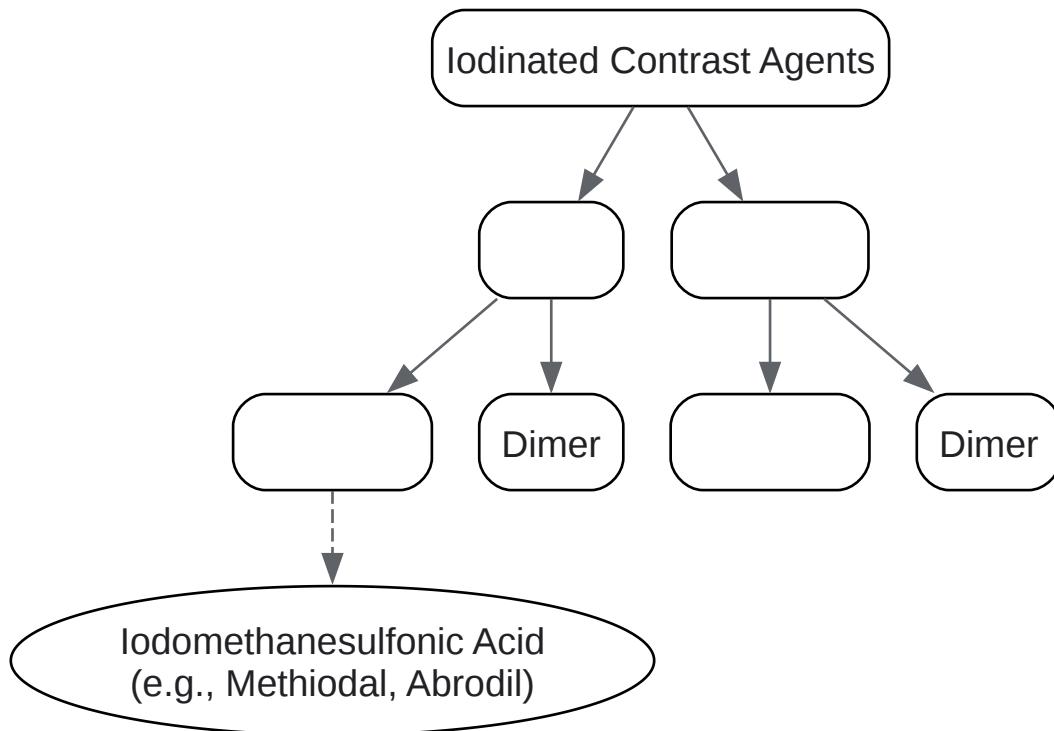
- An aluminum step wedge can be included in the phantom for calibration and to express radiopacity in terms of aluminum-equivalent thickness (mm Al).[8][9]
- CT Imaging:
 - The phantom is scanned using a clinical or micro-CT scanner.
 - Standardized scanning parameters (e.g., tube voltage (kVp), tube current (mA), slice thickness, and reconstruction algorithm) are used for all measurements to ensure comparability.[7]
- Data Analysis:
 - Regions of Interest (ROIs) are drawn within the images of the contrast-filled containers and the control.
 - The mean Hounsfield Unit (HU) for each ROI is measured using the scanner's software.
 - A calibration curve is generated by plotting the mean HU values against the known iodine concentrations.
 - The relationship between HU and iodine concentration is typically linear.[7]

Visualizations

Classification of Iodinated Contrast Media

The following diagram illustrates the classification of iodinated contrast agents, showing the position of iodomethanesulfonic acid (**Methiodal**/Abrodil) as a first-generation ionic monomer.

Classification of Iodinated Contrast Agents



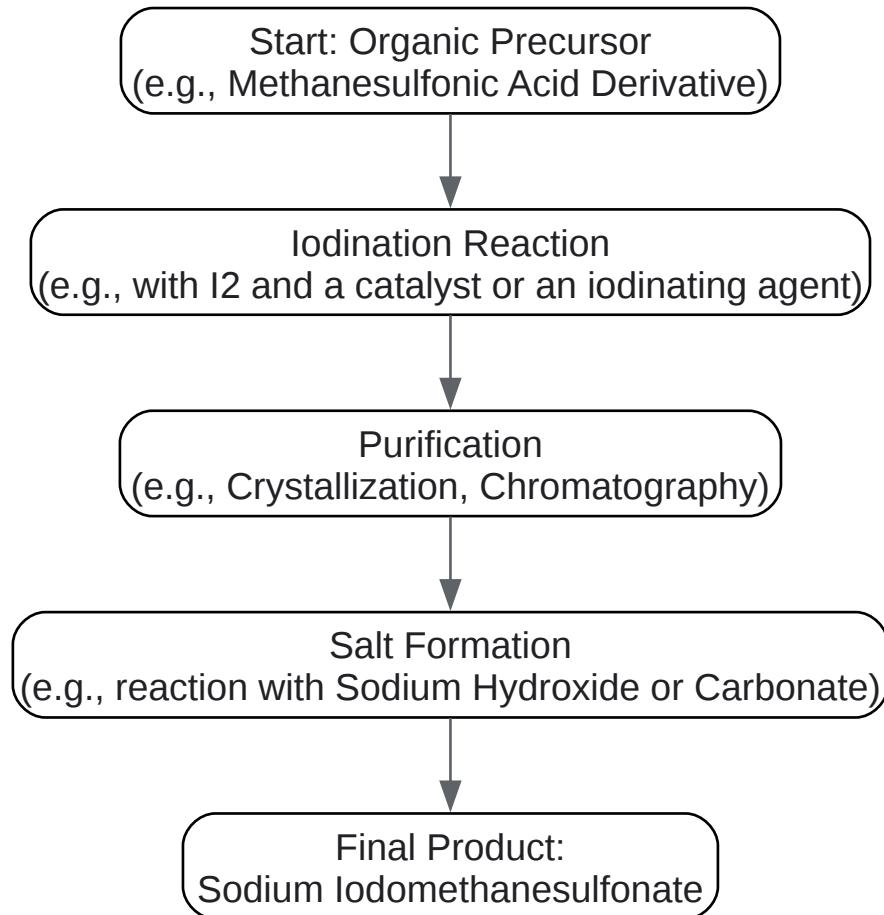
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Caption: Classification of iodinated contrast agents.

Conceptual Workflow for Synthesis of an Iodinated Organic Compound

While a detailed industrial synthesis protocol for iodomethanesulfonic acid is not readily available, a conceptual workflow for the synthesis of a simple iodinated organic compound can be illustrated. This generally involves the introduction of iodine to an organic backbone.

Conceptual Synthesis Workflow



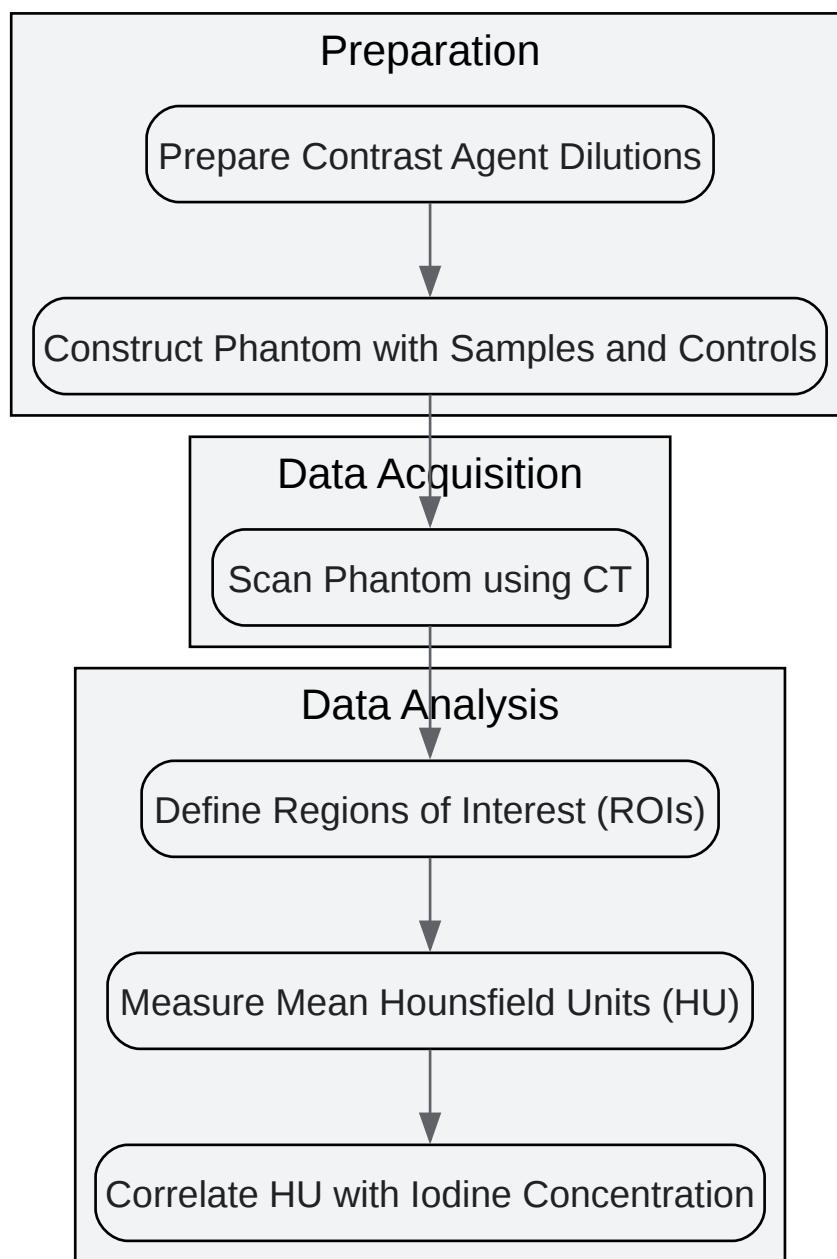
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Caption: Conceptual synthesis of an iodinated agent.

General Experimental Workflow for Radiopacity Measurement

The following diagram outlines the typical workflow for experimentally determining the radiopacity of a contrast agent.

Radiopacity Measurement Workflow



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Caption: Workflow for radiopacity measurement.

Conclusion

Iodomethanesulfonic acid, as the basis for early contrast agents like **Methiodal** and Abrodil, holds a significant place in the history of radiological imaging.^{[2][6]} While it has been

superseded by safer and more effective agents, understanding its fundamental properties remains relevant for historical context and for the broader understanding of contrast media development. This guide has provided an overview of its known characteristics, placed it within the classification of iodinated agents, and outlined the general methodologies used to assess the radiopaque properties that were fundamental to its clinical application. For researchers in the field, this information serves as a foundation for appreciating the evolution of contrast media and the principles that continue to guide the development of new imaging agents.

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